

protocols for handling and storage of di-n-Amyl disulfide

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Compound of Interest

Compound Name: *di-n-Amyl disulfide*

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Application Notes and Protocols for Di-n-Amyl Disulfide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **di-n-Amyl disulfide** (CAS No. 112-51-6). The information is intended to guide laboratory personnel in minimizing risks and utilizing this compound effectively in research and development.

Chemical and Physical Properties

Di-n-Amyl disulfide, also known as dipentyl disulfide, is a symmetrical aliphatic disulfide with the molecular formula $C_{10}H_{22}S_2$.^[1] It is characterized by its hydrophobic nature due to the two n-pentyl groups attached to the disulfide bond.^[1] This compound is a clear, colorless to yellow or orange liquid.

Table 1: Physical and Chemical Properties of **Di-n-Amyl Disulfide**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂ S ₂	[1][2][3]
Molecular Weight	206.41 g/mol	[1][2][3]
CAS Number	112-51-6	[1][4]
Appearance	Clear, colorless to yellow/orange liquid	[5]
Density	0.93 g/cm ³	[3][4]
Melting Point	-58.99 °C	[3][4][5]
Boiling Point	142 °C at 17 mmHg	[3][4][5]
Flash Point	108.5 °C	[4]
Vapor Pressure	0.0117 mmHg at 25 °C	[4]
Refractive Index	1.4890 - 1.4920	[3][4][5]
Solubility	Insoluble in water	
Odor Threshold	0.015 ppm	[5]

Safety, Handling, and Storage Protocols

Di-n-Amyl disulfide should be handled with care, following standard laboratory safety procedures for hazardous chemicals.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent splashes.
- **Hand Protection:** Wear chemically resistant gloves, such as nitrile rubber.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. In case of a significant risk of splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Handle the compound exclusively in a chemical fume hood.
- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge.
- Use only non-sparking tools.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)
- Keep in a dark place.[\[2\]](#)
- Recommended storage temperature is 2-8°C, under a nitrogen atmosphere.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal

- Dispose of contents and container in accordance with local, regional, national, and international regulations.
- This material and its container must be disposed of as hazardous waste.
- Do not allow the product to enter drains.

Caption: Workflow for Safe Handling and Storage.

Experimental Protocols

Di-n-Amyl disulfide can be used in various chemical reactions, including oxidation, reduction, and substitution.^[1] The following are general protocols that can be adapted for use with **di-n-Amyl disulfide**.

Protocol for the Oxidation of Di-n-Amyl Disulfide to Di-n-Amyl Thiosulfinate

This protocol is adapted from a general method for the oxidation of disulfides using hydrogen peroxide.

Materials:

- **Di-n-Amyl disulfide**
- Hydrogen peroxide (30% aqueous solution)
- Dichloromethane (DCM)
- Methanol
- Catalyst (e.g., a cyclic seleninate ester as described in the literature, or other suitable catalyst)

- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Sodium sulfate (anhydrous)
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve **di-n-Amyl disulfide** (1 equivalent) and the catalyst (e.g., 10 mol %) in a mixture of dichloromethane and methanol (e.g., 95:5 v/v).
- With stirring at room temperature, add hydrogen peroxide (1 equivalent) dropwise to the solution.
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, quench any remaining hydrogen peroxide by adding a small amount of a suitable reducing agent (e.g., sodium sulfite solution).
- Transfer the reaction mixture to a separatory funnel and wash with water to remove methanol and any water-soluble byproducts.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude di-n-Amyl thiosulfinate.
- Purify the product using column chromatography if necessary.

Protocol for the Reduction of Di-n-Amyl Disulfide to 1-Pentanethiol

This protocol is a general procedure for the reduction of disulfides using lithium aluminum hydride (LAH) and should be performed by personnel experienced with handling pyrophoric reagents.

Materials:

- **Di-n-Amyl disulfide**
- Lithium aluminum hydride (LAH)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Three-necked round-bottom flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet
- Magnetic stirrer and stir bar
- Ice bath
- Hydrochloric acid (HCl), dilute aqueous solution
- Separatory funnel
- Sodium sulfate (anhydrous)
- Rotary evaporator

Procedure:

- Set up the reaction apparatus and ensure it is completely dry.
- Under a nitrogen atmosphere, suspend LAH (a molar excess, e.g., 2-4 equivalents of hydride) in anhydrous diethyl ether in the three-necked flask.
- Cool the suspension in an ice bath.
- Dissolve **di-n-Amyl disulfide** in anhydrous diethyl ether and add it to the dropping funnel.

- Add the **di-n-Amyl disulfide** solution dropwise to the stirred LAH suspension at a rate that maintains a gentle reflux or keeps the temperature below 25°C.
- After the addition is complete, allow the mixture to stir at room temperature until the reaction is complete (monitor by TLC or GC).
- Carefully quench the excess LAH by slowly and sequentially adding water, followed by a dilute solution of HCl, while cooling the flask in an ice bath. Caution: This is a highly exothermic reaction and generates hydrogen gas.
- Transfer the mixture to a separatory funnel and separate the ether layer.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the drying agent and carefully remove the solvent using a rotary evaporator to yield 1-pentanethiol. Note: 1-Pentanethiol has a strong, unpleasant odor and should be handled in a fume hood.

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- To cite this document: BenchChem. [protocols for handling and storage of di-n-Amyl disulfide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b090501#protocols-for-handling-and-storage-of-di-n-amyldisulfide>]

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